

Application Notes: Chimaphilin as an In-Vitro Antifungal Agent

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Compound of Interest		
Compound Name:	Chimaphilin	
Cat. No.:	B162187	Get Quote

Introduction

Chimaphilin, a 2,7-dimethyl-1,4-naphthoquinone, is a primary bioactive compound isolated from Chimaphila umbellata.[1][2] This plant has been traditionally used by First Nations peoples of eastern Canada for its medicinal properties, including its antifungal activity.[1][2] In-vitro studies have confirmed that **chimaphilin** possesses a broad range of antifungal activities against various fungal pathogens.[1][2] These application notes provide detailed protocols for the in-vitro evaluation of **chimaphilin**'s antifungal efficacy, guidance on data interpretation, and an overview of its potential mechanism of action.

Mechanism of Action

While the precise mechanism of action is not fully elucidated, research suggests that **chimaphilin** targets multiple cellular processes in fungi.[2][3] Studies using gene deletion mutants of Saccharomyces cerevisiae indicate that **chimaphilin**'s targets include pathways involved in cell wall biogenesis and transcription.[1] A proposed mechanism involves the disruption of the fungal cell wall, interference with transcription processes, and impairment of mitochondrial functions.[3]

Fungal Signaling Pathway Potentially Targeted by Chimaphilin

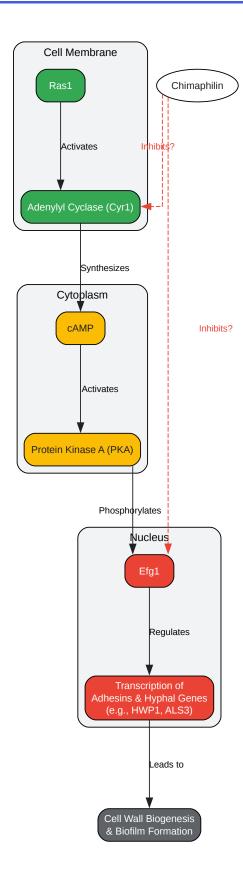




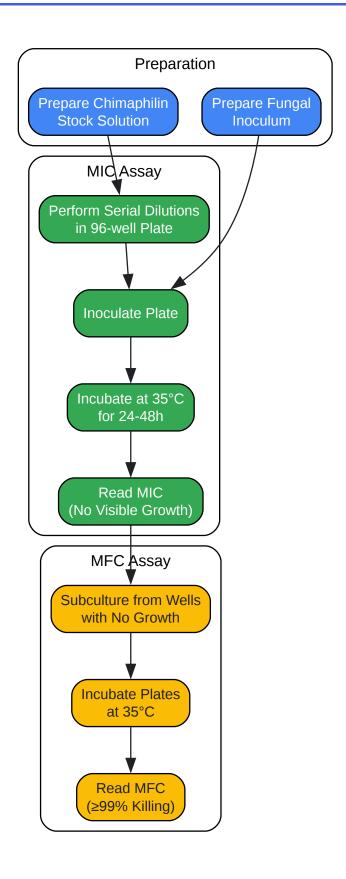


A critical signaling pathway in many fungi that governs cell wall integrity, morphogenesis, and virulence is the Ras1-cAMP-Efg1 pathway. Given that **chimaphilin** is suggested to affect cell wall biogenesis, this pathway represents a plausible target for its antifungal activity. Disruption of this pathway can inhibit biofilm formation and hyphal development, which are crucial for fungal pathogenicity.









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References

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